

But-2-ynedinitrile: A Comprehensive Technical Guide to Safety, Handling, and Hazards

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Compound of Interest

Compound Name: *but-2-ynedinitrile*

Cat. No.: *B094463*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

But-2-ynedinitrile, also known as dicyanoacetylene or carbon subnitride, is a highly reactive and energetic compound with the chemical formula C_4N_2 .^[1]^[2] Its linear structure, $N\equiv C-C\equiv C-C\equiv N$, features alternating triple and single covalent bonds, making it a valuable reagent in organic synthesis, particularly in Diels-Alder reactions with unreactive dienes.^[2] However, its unique chemical properties also render it a significant hazard if not handled with the utmost care. This technical guide provides an in-depth overview of the safety, handling, and hazards associated with **but-2-ynedinitrile** to inform researchers, scientists, and drug development professionals on its proper management in a laboratory setting.

Physicochemical and Toxicological Properties

A summary of the key quantitative data for **but-2-ynedinitrile** is presented in the tables below for easy reference and comparison.

Table 1: Physical and Chemical Properties of **But-2-ynedinitrile**

Property	Value	Reference(s)
IUPAC Name	But-2-ynedinitrile	[2]
Synonyms	Dicyanoacetylene, Carbon Subnitride	[2]
CAS Number	1071-98-3	[2]
Molecular Formula	C ₄ N ₂	[2]
Molar Mass	76.06 g/mol	[2]
Appearance	Colorless volatile liquid	[2]
Odor	Strong	[2]
Density	0.907 g/cm ³	[2]
Melting Point	20.5 °C (68.9 °F)	[2]
Boiling Point	76.5 °C (169.7 °F)	[2]
Solubility	Soluble in organic solvents	[2]
Standard Enthalpy of Formation ($\Delta_f H^\ominus_{298}$)	+500.4 kJ/mol	[2]

Table 2: Toxicological Data for **But-2-ynedinitrile**

Parameter	Species	Route of Exposure	Value	Effects	Reference(s)
LC ₅₀	Rat	Inhalation	12 mg/m ³	Acute pulmonary edema	[3]
LDLo	Guinea Pig	Subcutaneous	195 mg/kg	Convulsions, Dyspnea, Respiratory stimulation	[3]
LDLo	Rabbit	Intravenous	73 mg/kg	Convulsions, Dyspnea, Respiratory stimulation	[3]

Hazards

But-2-ynedinitrile is a hazardous material due to its high reactivity, flammability, explosive potential, and toxicity.

2.1. Physical Hazards

- **Explosive Potential:** With a high positive standard enthalpy of formation (+500.4 kJ/mol), **but-2-ynedinitrile** is an endothermic compound that can explosively decompose into carbon powder and nitrogen gas.[2][4] This decomposition can be initiated by heat, shock, or friction. The pure material and concentrated solutions are particularly prone to explosion.[3]
- **Extreme Flammability:** **But-2-ynedinitrile** is very flammable.[2] It ignites in air at 130°C.[3]
- **Extreme Flame Temperature:** When burned in oxygen, it produces a bright blue-white flame with a temperature of 5,260 K (4,990 °C; 9,010 °F), which is the hottest known flame for a chemical reaction.[2][4] Combustion in ozone at high pressure can result in a flame temperature exceeding 6,000 K.[2][5]

2.2. Health Hazards

The toxicity of **but-2-ynedinitrile** is primarily attributed to the presence of cyanide groups. The cyanide ion is a potent inhibitor of cellular respiration.

- **Toxicity:** It is considered to be quite toxic, and due to its high vapor pressure, it poses a significant inhalation hazard. Upon decomposition, it emits toxic fumes of cyanide (CN⁻) and nitrogen oxides (NO_x).^[3]
- **Inhalation:** Inhalation of vapors can be fatal. Acute exposure can lead to pulmonary edema.^[3]
- **Skin and Eye Contact:** It is expected to be irritating to the skin and eyes.
- **Ingestion:** Ingestion is likely to be highly toxic.

Experimental Protocols

Due to the hazardous nature of **but-2-ynedinitrile**, all manipulations should be carried out by trained personnel in a well-ventilated chemical fume hood, with appropriate personal protective equipment.

3.1. Synthesis Protocols

Several methods for the synthesis of **but-2-ynedinitrile** have been reported. These methods involve hazardous reagents and conditions and should only be attempted with extreme caution and appropriate safety measures in place.

- **Dehydration of Acetylene Dicarboxamide:** This method involves the dehydration of acetylene dicarboxamide using a strong dehydrating agent such as phosphorus pentoxide (P₂O₅). The reported maximum yield for this process is 40%.
- **Pyrolysis of 4,5-Dicyano-1,3-dithiol-2-one:** This procedure involves the pyrolysis of solid 4,5-dicyano-1,3-dithiol-2-one at high temperatures (600-800°C) to yield **but-2-ynedinitrile** with reported yields of 59-76%.^[3] Side products include carbon disulfide, carbonyl sulfide, and sulfur.^[3]
- **Pyrolysis of Dicyanodiazomethane:** Another reported method is the pyrolysis of solid dicyanodiazomethane at 220°C, which initially polymerizes. The resulting polymer is then

decomposed at 700°C to produce **but-2-ynedinitrile**.^[3]

3.2. Purification Protocol

Purification of **but-2-ynedinitrile** requires careful consideration of its thermal instability.

- **Vacuum Distillation:** To mitigate the risk of explosive decomposition or polymerization, which can be initiated by heat, vacuum distillation is the recommended method for purification.^{[6][7][8][9]} This allows the compound to boil at a lower temperature, preserving its integrity. A thorough understanding of vacuum distillation techniques and safety precautions is essential before proceeding.

Safety and Handling

Strict adherence to safety protocols is mandatory when working with **but-2-ynedinitrile**.

4.1. Personal Protective Equipment (PPE)

- **Eye Protection:** Chemical safety goggles and a face shield are required.
- **Skin Protection:** A flame-resistant lab coat and chemically resistant gloves (e.g., nitrile rubber) are essential.
- **Respiratory Protection:** All work must be conducted in a certified chemical fume hood. In the event of a spill or leak outside of a fume hood, a self-contained breathing apparatus (SCBA) should be used.

4.2. Storage

- **Temperature:** **But-2-ynedinitrile** is unstable at room temperature and can polymerize into a dark solid.^[2] It should be stored at very low temperatures, such as in a freezer with dry ice or in a liquid nitrogen dewar, to prevent polymerization and decomposition.^[3]
- **Inert Atmosphere:** Store in a tightly sealed container under an inert atmosphere (e.g., argon or nitrogen) to prevent contact with air and moisture.
- **Incompatible Materials:** Store separately from acids, bases, oxidizing agents, and combustible materials.^{[10][11][12][13][14]} Contact with acids will liberate highly toxic

hydrogen cyanide gas.

4.3. Spill and Emergency Procedures

- **Spill:** In case of a spill, evacuate the area immediately. If the spill is contained and small, it may be possible for trained personnel with appropriate PPE to clean it up. Absorb the spill with an inert, non-combustible material and place it in a sealed container for disposal as hazardous waste.
- **Fire:** In case of fire, use a dry chemical or carbon dioxide extinguisher. Do not use water, as it may react with the substance.
- **First Aid:**
 - **Inhalation:** Move the victim to fresh air immediately. If breathing has stopped, give artificial respiration. Seek immediate medical attention.
 - **Skin Contact:** Immediately flush the skin with copious amounts of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention.
 - **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.
 - **Ingestion:** Do not induce vomiting. If the victim is conscious, give large amounts of water. Seek immediate medical attention.

Visualizations

5.1. Experimental Workflow: Synthesis by Pyrolysis

A simplified workflow for the synthesis of **but-2-ynedinitrile** via pyrolysis.

5.2. Signaling Pathway: Mechanism of Cyanide Toxicity

The toxic mechanism of cyanide, released from **but-2-ynedinitrile**.

Disclaimer: This guide is intended for informational purposes only and does not substitute for a comprehensive risk assessment and adherence to all applicable safety regulations and

guidelines. Always consult the Safety Data Sheet (SDS) and other relevant safety literature before handling **but-2-ynedinitrile**.

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